

Introduction: A Profile of 5,6-Diamino-1,3-diethyluracil Hydrochloride

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Compound of Interest

Compound Name: 5,6-Diamino-1,3-diethyluracil
Hydrochloride

Cat. No.: B1455201

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5,6-Diamino-1,3-diethyluracil Hydrochloride is a substituted pyrimidine derivative used in specialized research and synthetic chemistry. As a complex organic molecule, often utilized as an intermediate or building block in the development of novel compounds, a thorough understanding of its safety profile is paramount for professionals in research and drug development. This guide provides a detailed examination of its known hazards, outlines robust protocols for safe handling, and establishes clear procedures for emergency situations. The information herein is synthesized from available safety data and is intended to empower researchers to manage the risks associated with this compound effectively.

Compound Identification

Identifier	Value	Source
Chemical Name	5,6-diamino-1,3-diethylpyrimidine-2,4-dione;hydrochloride	[1]
CAS Number	1785764-26-2	[1]
Molecular Formula	C ₈ H ₁₅ ClN ₄ O ₂	[1]
Molecular Weight	234.68 g/mol	[1]
Physical Form	Powder to crystal	[2]

Section 1: GHS Hazard Identification and Classification

Based on notifications to the European Chemicals Agency (ECHA), **5,6-Diamino-1,3-diethyluracil Hydrochloride** is classified as a hazardous substance that requires specific safety precautions.[1] The primary routes of concern are dermal and ocular exposure.

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Source
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[1]

Signal Word:Warning[1]

The principal hazards associated with this compound are its irritant properties upon contact with the skin and eyes.[1] While specific data on inhalation toxicity is not available, as a fine powder, the generation of dust during handling presents a potential risk of respiratory tract irritation, a common hazard for powdered chemical reagents.[3][4][5] Therefore, all handling procedures must be designed to minimize dust generation and prevent direct contact.

Section 2: Toxicological Profile and Health Effects

The toxicological properties of **5,6-Diamino-1,3-diethyluracil Hydrochloride** have not been extensively investigated.[5] There is no available data regarding acute oral toxicity (LD50), carcinogenicity, mutagenicity, or reproductive toxicity.[6] The established hazard classification is based on its irritant effects.

- Eye Contact: Causes serious eye irritation, which can result in redness, pain, and potential damage if not addressed immediately.[1]
- Skin Contact: Causes skin irritation, leading to redness, itching, and inflammation.[1]

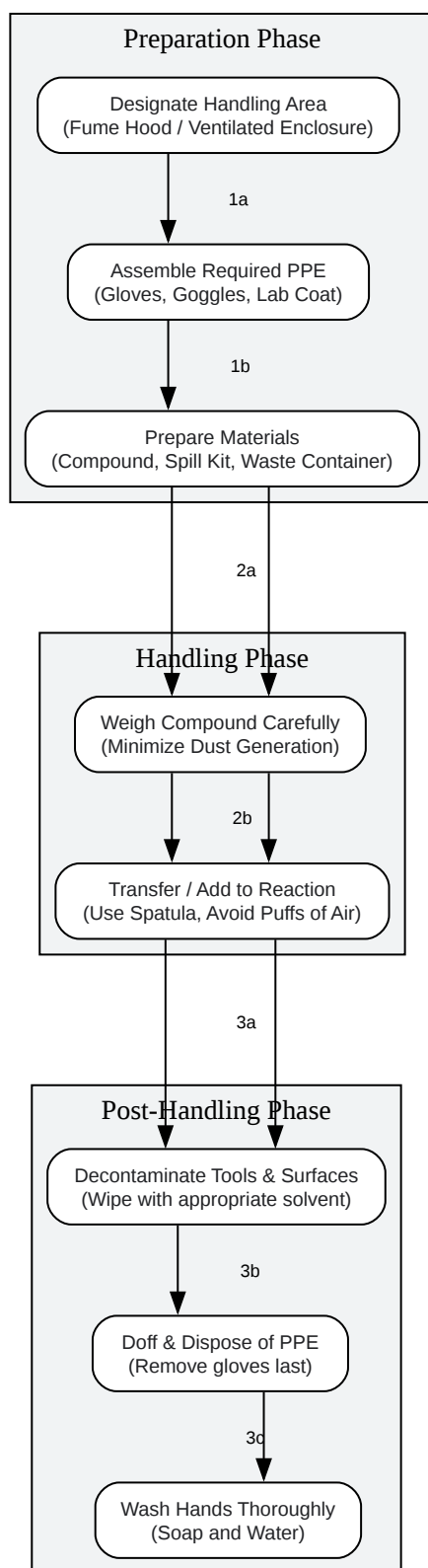
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3] This is an inferred hazard based on the physical form and general properties of similar chemical powders.
- Ingestion: May be harmful if swallowed.[3]

Given the lack of comprehensive toxicological data, this compound should be treated as a substance of unknown potency and handled with a high degree of caution.

Section 3: Risk Assessment and Safe Handling Protocols

A robust safety protocol is predicated on a combination of engineering controls, appropriate Personal Protective Equipment (PPE), and stringent hygiene practices. The following workflow is designed to mitigate the risks identified in the previous sections.

Experimental Workflow for Safe Handling



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Caption: Workflow for Safe Handling of Powdered Chemical Reagents.

Engineering Controls

Operations involving this compound should be conducted in a well-ventilated area to minimize dust concentration.^[4]

- Primary Control: Use a laboratory fume hood or other form of local exhaust ventilation, especially when weighing or transferring the material.^[6]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

Protection Type	Specification	Rationale and Standards
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	Prevents eye contact, which causes serious irritation. ^[1] Should conform to EN 166 (EU) or NIOSH (US) standards. ^{[3][6]}
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile). Lab coat.	Prevents skin irritation. ^[1] Gloves must be inspected before use and disposed of properly. Should satisfy specifications of EU Directive 89/686/EEC and the standard EN 374. ^{[3][6]}
Respiratory Protection	Not typically required if engineering controls are effective. If dust cannot be controlled, use a NIOSH-approved P95 or P100 particulate respirator.	Protects against inhalation of dust, which may cause respiratory irritation. ^[5]

Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[2][4]
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[4]
- Contaminated work clothing should be laundered separately before reuse.[4]

Section 4: Emergency Procedures

Immediate and appropriate action during an emergency is critical to minimizing harm.

First-Aid Measures

Exposure Route	Action
Eye Contact	Immediately rinse cautiously with water for several minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
Skin Contact	Take off contaminated clothing immediately.[6] Wash off with soap and plenty of water.[3][5] Seek medical attention if irritation develops or persists.[4]
Inhalation	Move the person into fresh air.[3][5] If not breathing, give artificial respiration.[3][5] If symptoms develop, call a physician.[6]
Ingestion	Rinse mouth with water.[3][5][6] Never give anything by mouth to an unconscious person.[3][5][6] Call a physician or Poison Control Center immediately.[6]

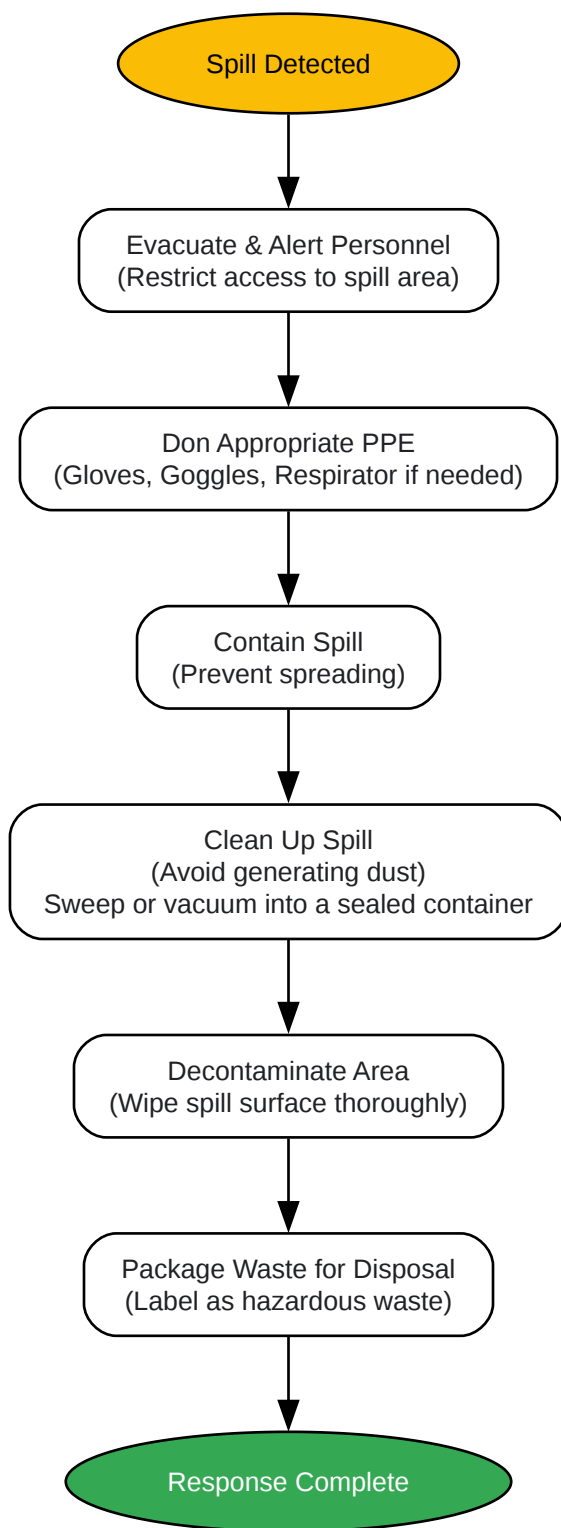
Fire-Fighting Measures

The compound is not considered a significant fire risk and is non-combustible.[4] However, containers may burn, and decomposition during a fire can release hazardous fumes.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Specific Hazards: Thermal decomposition may produce toxic and corrosive fumes, including carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Accidental Release Measures (Spill Response)

A spill of solid material requires a careful and methodical response to prevent secondary contamination.



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Caption: Emergency Response Protocol for Solid Chemical Spills.

Key Steps:

- Personal Precautions: Avoid all personal contact. Wear the protective equipment outlined in Section 3. Avoid breathing dust.[4]
- Environmental Precautions: Prevent the material from entering drains or waterways.[3][4][6]
- Containment and Cleanup: Use dry clean-up procedures.[4] Carefully sweep up or vacuum the spilled material and place it into a suitable, sealed, and labeled container for disposal.[4][5] Avoid actions that generate dust.[3][4][5]

Section 5: Storage and Disposal

Proper storage is essential for maintaining chemical integrity and ensuring safety, while compliant disposal is necessary to protect the environment.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3][4][6]
- Keep the container tightly closed and securely sealed.[3][4][6]
- Consider storing under an inert atmosphere.[3][7]
- Store away from incompatible materials and foodstuffs.[4]

Disposal Considerations

- Disposal of this material and its container must be done through a licensed hazardous waste disposal company.[3][5]
- Do not dispose of waste into drains or the environment.
- All federal, state, and local environmental regulations must be strictly followed.[6]

Conclusion

5,6-Diamino-1,3-diethyluracil Hydrochloride is a valuable research chemical with defined hazards, primarily as a skin and serious eye irritant. Due to the limited availability of

comprehensive toxicological data, a conservative and cautious approach to handling is required. By implementing the engineering controls, personal protective equipment, and procedural workflows detailed in this guide, researchers and drug development professionals can effectively mitigate the associated risks, ensuring a safe laboratory environment.

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